

# economic and efficiency comparison of different ammonium phosphate fertilizers

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## A Comparative Guide to Ammonium Phosphate Fertilizers: MAP vs. DAP vs. APP

For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the economic and agronomic efficiency of three prominent ammonium phosphate fertilizers: Monoammonium Phosphate (MAP), Diammonium Phosphate (DAP), and Ammonium Polyphosphate (APP). The information presented is supported by experimental data to aid in the selection of the most suitable phosphorus source for specific agricultural and research applications.

## Chemical and Physical Properties

Ammonium phosphate fertilizers are produced through the reaction of phosphoric acid with ammonia.<sup>[1][2]</sup> The ratio of these reactants determines the final product.<sup>[2]</sup>

- Monoammonium Phosphate (MAP) is formed when ammonia and phosphoric acid are reacted in a 1:1 ratio.<sup>[2]</sup> It is a granular fertilizer with a typical nutrient analysis of 10-11% nitrogen (N) and 48-55% phosphorus pentoxide (P<sub>2</sub>O<sub>5</sub>).<sup>[3]</sup> When dissolved in soil, MAP creates an acidic environment (pH around 4.0-5.0), which can be advantageous in neutral to alkaline soils by increasing phosphorus availability.<sup>[3][4]</sup>

- Diammonium Phosphate (DAP) is produced with a 2:1 ammonia to phosphoric acid ratio and is the world's most commonly used phosphorus fertilizer.[2] Its typical analysis is 18% N and 46% P<sub>2</sub>O<sub>5</sub>.[5] In contrast to MAP, DAP dissolution creates an alkaline reaction in the soil (pH around 7.5-8.0).[3][4] This makes it a suitable choice for acidic soils.[6]
- Ammonium Polyphosphate (APP) is a liquid or solid fertilizer containing chains of phosphate molecules.[7] It is produced by heating orthophosphoric acid to remove water, followed by ammoniation.[7] APP typically contains 10-15% N and 34-62% P<sub>2</sub>O<sub>5</sub>. The polyphosphate chains must be hydrolyzed into orthophosphate in the soil to become available for plant uptake, a process that provides a slower, more sustained release of phosphorus.[6]

## Agronomic Performance: A Comparative Analysis

The efficiency of ammonium phosphate fertilizers is influenced by soil type, crop species, and application methods. While in many scenarios MAP and DAP exhibit similar performance, distinct differences emerge under specific conditions.[7] APP, with its slow-release characteristic, offers unique advantages in certain contexts.

## Crop Yield and Biomass Production

Experimental data reveals that the choice of ammonium phosphate fertilizer can significantly impact crop yields, with soil pH being a critical determining factor.

In a pot experiment with maize, DAP produced the highest yield in neutral soil (pH 7.2), followed by APP and MAP.[8] Conversely, in acidic soil (pH 5.0), CMP (Calcium Magnesium Phosphate, a slow-release fertilizer) performed best, followed by DAP, while MAP resulted in the lowest yield.[8] Another study on maize found that APP application led to the highest grain yield (171.8 g/plant) compared to DAP and other phosphate sources.[6]

For wheat, studies have shown that in acidic soils (pH < 5.5), DAP tends to outperform MAP in terms of grain yield.[6] In soils with a neutral pH, the yield difference between the two is often negligible.[6]

Table 1: Comparative Maize Yield under Different Ammonium Phosphate Fertilizers and Soil pH

Fertilizer	Soil pH	Maize Grain Yield ( g/pot )
MAP	Neutral (7.2)	21.3
Acidic (5.0)	12.1	
DAP	Neutral (7.2)	22.5
Acidic (5.0)	16.2	
APP	Neutral (7.2)	21.8
Acidic (5.0)	15.5	

Source: Adapted from a pot experiment on maize.[\[8\]](#)

## Nutrient Uptake and Use Efficiency

Phosphorus Use Efficiency (PUE) is a critical metric for evaluating fertilizer performance. It is generally calculated as the difference in phosphorus uptake between fertilized and unfertilized plants, divided by the amount of fertilizer applied.

In the aforementioned maize pot experiment, DAP treatment in neutral soil resulted in higher Phosphorus Uptake Efficiency (PUpE).[\[8\]](#) In acidic soil, DAP also showed high PUpE.[\[8\]](#) Another study on maize demonstrated that APP significantly increased phosphorus uptake by 83.9% compared to a control without phosphorus application and by 7.8–16.2% compared to other phosphorus treatments.[\[6\]](#) This enhanced uptake is attributed to APP's ability to improve root length and surface area.[\[6\]](#)

The slow-release nature of APP can also reduce phosphorus fixation in the soil, thereby increasing its availability for plant uptake over a longer period.[\[9\]](#)

Table 2: Comparative Phosphorus Uptake Efficiency in Maize

Fertilizer	Soil pH	Phosphorus Uptake Efficiency (PUpE) (%)
MAP	Neutral (7.2)	28.5
Acidic (5.0)	19.8	
DAP	Neutral (7.2)	30.1
Acidic (5.0)	25.4	
APP	Neutral (7.2)	29.3
Acidic (5.0)	24.7	

Source: Adapted from a pot experiment on maize.[\[8\]](#)

## Economic Comparison

The economic viability of a fertilizer is a key consideration for its practical application. While DAP is often cited as the most economical phosphorus fertilizer due to its high nutrient analysis, a comprehensive cost-benefit analysis should consider the impact on crop yield and the specific soil conditions.

A study on wheat demonstrated that variable rate application of DAP based on soil phosphorus levels could lead to significant fertilizer and cost savings.[\[9\]](#) By applying a medium rate of DAP (160 kg/ha) in medium and high phosphorus zones, a saving of 15.84 \$/ha was achieved without impacting production.[\[9\]](#)

While direct comparative economic studies between MAP, DAP, and APP are limited, the agronomic data suggests that the fertilizer choice should be tailored to the specific environment to maximize the return on investment. For instance, the higher yield observed with DAP in acidic soils for wheat would likely translate to a better economic outcome compared to MAP in that specific scenario.[\[6\]](#)

## Experimental Protocols

The following outlines a general methodology for conducting field trials to evaluate and compare the efficiency of different ammonium phosphate fertilizers.

## Experimental Design

- Design: A randomized complete block design (RCBD) is commonly used to account for field variability.[10][11]
- Treatments: Include different ammonium phosphate fertilizers (MAP, DAP, APP) at various application rates (e.g., 0, 60, 120 kg P<sub>2</sub>O<sub>5</sub>/ha) and a control (no phosphorus).[8]
- Replication: Each treatment should be replicated at least three times to ensure statistical validity.[11]
- Plot Size: Plot dimensions can vary, for example, 4.5m x 5m with alleys between plots to prevent cross-contamination.[3]

## Soil and Plant Analysis

- Initial Soil Sampling: Before fertilizer application, collect composite soil samples from the experimental area (e.g., 0-20 cm depth) to determine baseline nutrient levels (N, P, K), pH, and organic matter.[8] The Olsen method (0.5 M NaHCO<sub>3</sub> at pH 8.5) is a standard procedure for extracting available soil phosphorus.[8]
- Fertilizer Application: Apply the fertilizers uniformly to the designated plots. Basal dressings of other nutrients like nitrogen and potassium should be applied uniformly across all plots to ensure phosphorus is the limiting factor.[12]
- Plant Sampling: Collect plant tissue samples at different growth stages to determine nutrient concentrations. At harvest, separate the plants into grain and straw (or other relevant parts) to measure biomass and nutrient uptake.[13]
- Phosphorus Analysis: Plant samples are typically dried, ground, and digested to determine their phosphorus content using methods like spectrophotometry.[8]

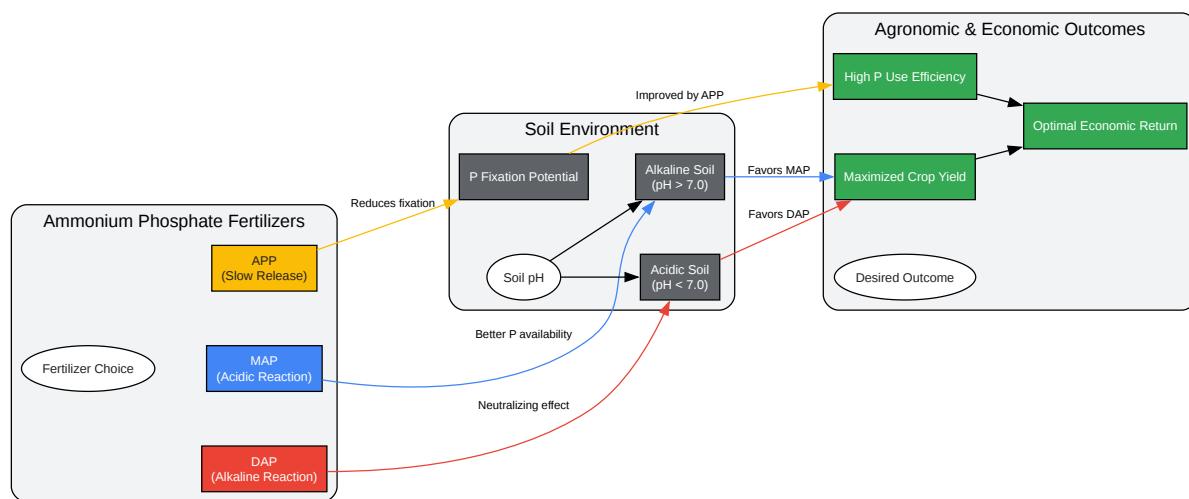
## Data Collection and Analysis

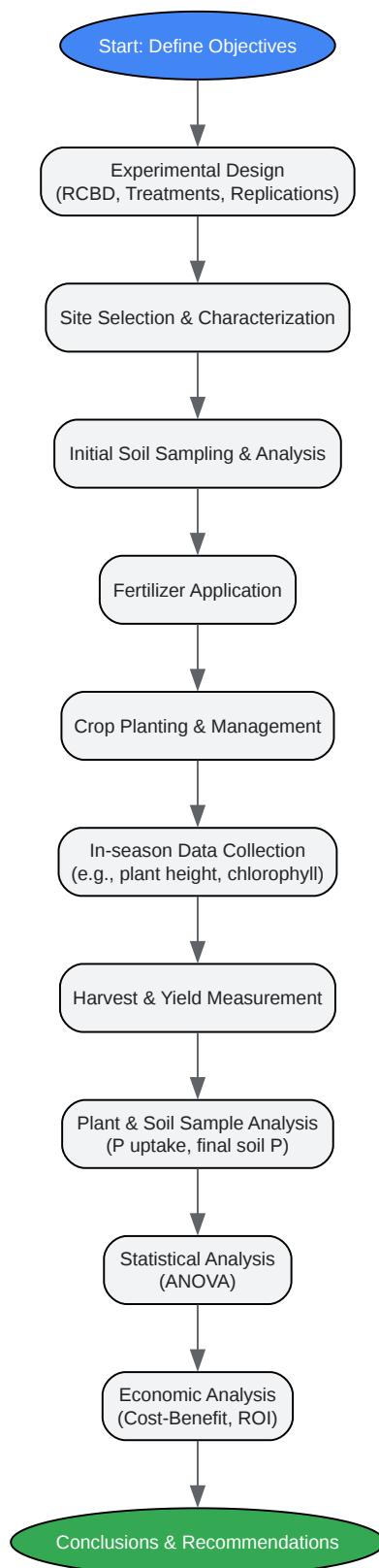
- Yield Measurement: At maturity, harvest the central rows of each plot to determine the grain and/or biomass yield.[10]
- Agronomic Efficiency Calculation:

- Agronomic Phosphorus Use Efficiency (APE):  $(\text{Grain yield in fertilized plot} - \text{Grain yield in unfertilized plot}) / \text{Quantity of nutrient applied.}$  [8]
- Phosphorus Uptake Efficiency (PUpE):  $(\text{P uptake in fertilized plot} - \text{P uptake in unfertilized plot}) / \text{Amount of P applied} \times 100.$
- Statistical Analysis: The collected data should be subjected to Analysis of Variance (ANOVA) to determine the statistical significance of the differences between treatments.

## Visualization of Key Relationships

The selection of an appropriate ammonium phosphate fertilizer is a multifactorial decision. The following diagram illustrates the logical relationships between fertilizer type, soil properties, and crop outcomes.





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